

An In-depth Technical Guide to Oxan-4-ylmethyl Methanesulfonate

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Compound of Interest

Compound Name: *Oxan-4-ylmethyl
methanesulfonate*

Cat. No.: *B1283426*

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This technical guide provides comprehensive information on the chemical and physical properties, safety, and a detailed experimental protocol for the synthesis of **Oxan-4-ylmethyl methanesulfonate**. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical and Physical Properties

Oxan-4-ylmethyl methanesulfonate, a key intermediate in various organic syntheses, possesses the following properties:

Property	Value	Reference
CAS Number	132291-95-3	[1]
Synonym(s)	4-(Methanesulfonyloxymethyl)tetrahydropyran, (Tetrahydro-2H-pyran-4-yl)methyl methanesulfonate	[1]
Molecular Formula	C7H14O4S	Calculated
Molecular Weight	194.25 g/mol	[1]
Physical State	Solid	[2]
Purity	≥95%	[1]

Safety Information

It is crucial to handle **Oxan-4-ylmethyl methanesulfonate** with appropriate safety precautions due to its potential hazards.

Hazard Statement	GHS Classification	Precautionary Statements
Harmful if swallowed	H302	P270: Do not eat, drink or smoke when using this product.
Harmful in contact with skin	H312	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Causes skin irritation	H315	P264: Wash all exposed external body areas thoroughly after handling.
Causes serious eye irritation	H319	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Harmful if inhaled	H332	P261: Avoid breathing dust/fumes. P271: Use only outdoors or in a well-ventilated area.
May cause respiratory irritation	H335	P261: Avoid breathing dust/fumes. P271: Use only outdoors or in a well-ventilated area.

Data sourced from Apollo Scientific.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Synthesis of **Oxan-4-ylmethyl methanesulfonate**

This protocol details the synthesis of **Oxan-4-ylmethyl methanesulfonate** from (Oxan-4-yl)methanol. The methodology is adapted from the synthesis of the similar compound, tetrahydro-2H-pyran-4-yl methanesulfonate.[\[3\]](#)[\[4\]](#)

Materials:

- (Oxan-4-yl)methanol (also known as (Tetrahydro-2H-pyran-4-yl)methanol)
- Methanesulfonyl chloride (MsCl)
- Triethylamine (TEA)
- Dichloromethane (DCM)
- Deionized water
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

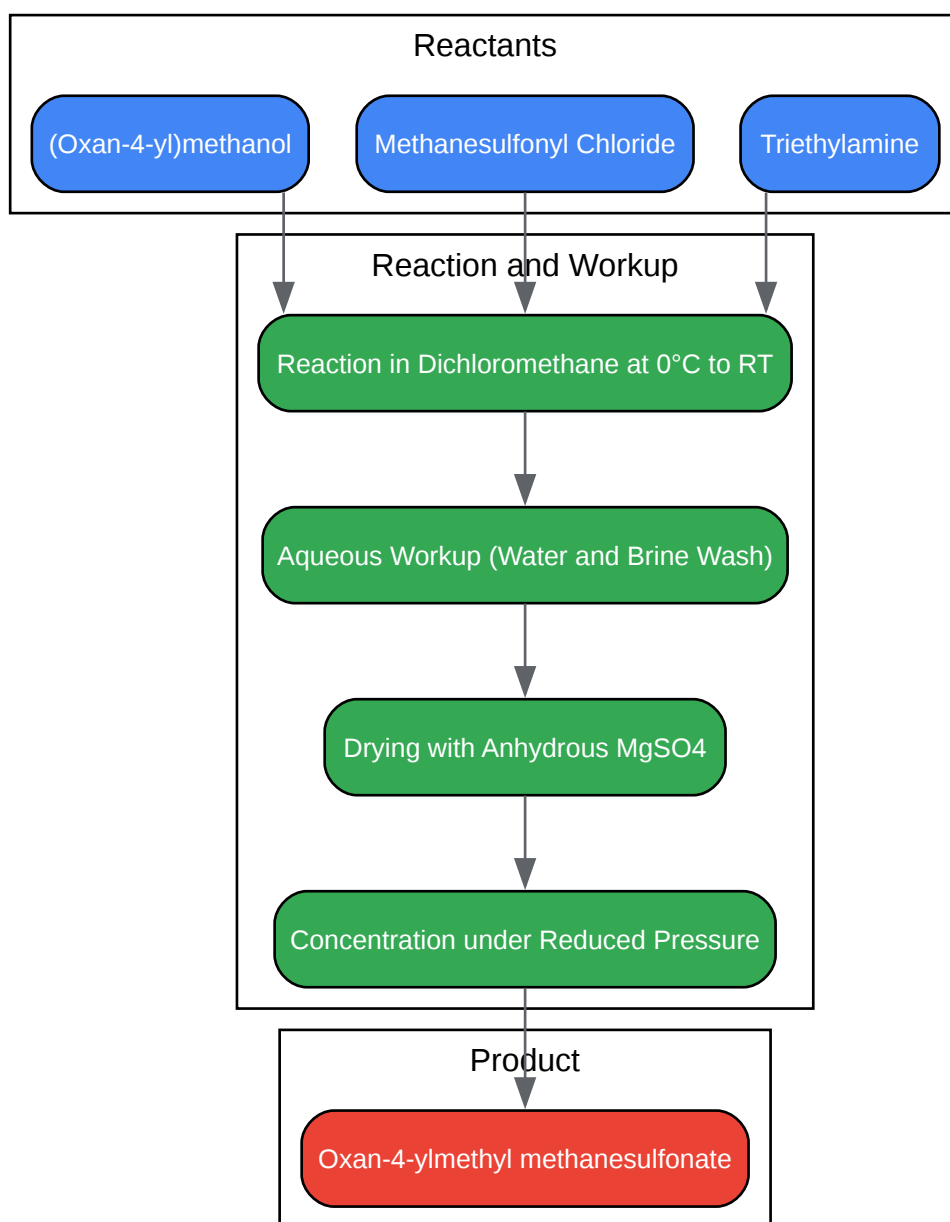
- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve (Oxan-4-yl)methanol in dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine to the cooled solution, followed by the slow, dropwise addition of methanesulfonyl chloride.
- After the complete addition of methanesulfonyl chloride, allow the reaction mixture to gradually warm to room temperature and stir for 16 hours.
- Upon completion of the reaction (which can be monitored by thin-layer chromatography), transfer the reaction mixture to a separatory funnel.
- Wash the organic phase sequentially with deionized water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Concentrate the filtrate under reduced pressure to yield the crude product.

- The crude **Oxan-4-ylmethyl methanesulfonate** can be further purified by recrystallization or column chromatography if necessary.

Workflow and Diagrams

Synthesis Workflow of **Oxan-4-ylmethyl methanesulfonate**

The following diagram illustrates the key steps in the synthesis of **Oxan-4-ylmethyl methanesulfonate**.



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Synthesis Workflow Diagram

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References

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